

6-(4-Nitro-pyrazol-1-yl)-hexan-2-one proper disposal procedures

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Compound of Interest

Compound Name: 6-(4-Nitro-pyrazol-1-yl)-hexan-2-one

Cat. No.: B8607588

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Topic: **6-(4-Nitro-pyrazol-1-yl)-hexan-2-one** Proper Disposal Procedures Content Type: Operational Safety & Logistics Guide Audience: Senior Research Scientists, EHS Officers, and Drug Development Leads

Executive Summary: Operational Safety & Disposal Strategy

6-(4-Nitro-pyrazol-1-yl)-hexan-2-one is a functionalized nitrogenous heterocycle often utilized as a pharmaceutical intermediate. While a specific Safety Data Sheet (SDS) for this exact alkylated derivative may not be commercially ubiquitous, its safety profile is authoritatively derived from its core pharmacophore, 4-Nitropyrazole (CAS 2075-46-9), and the aliphatic ketone side chain.

Core Disposal Directive: This compound must be treated as Hazardous Organic Waste. It possesses significant toxicity (Acute Tox. 4) and irritation potential (Eye Dam. 1).^{[1][2]} Due to the thermal stability of the pyrazole ring and the energetic potential of the nitro group, High-Temperature Incineration is the only validated disposal method. Do not attempt chemical neutralization or drain disposal.^{[3][4]}

Hazard Identification & Risk Profile

To ensure safe handling, we apply the "Nearest Neighbor" Principle of chemical safety, synthesizing data from the parent 4-nitropyrazole and aliphatic ketones.

Synthesized Hazard Classification (GHS)

Hazard Class	Category	Hazard Statement	Operational Implication
Acute Toxicity (Oral)	Cat.[1][2][5][6][7][8][9] 4	H302: Harmful if swallowed.[1][2][8][9] [10]	Strict hygiene; no mouth pipetting.[3][8]
Skin Corrosion/Irritation	Cat.[7][9] 2	H315: Causes skin irritation.[1][9][10]	Double-gloving (Nitrile) required.
Serious Eye Damage	Cat. 1	H318: Causes serious eye damage.[1][2][9]	Face shield required during liquid handling.
Target Organ Tox.	Cat. 3	H335: May cause respiratory irritation.[1] [10]	Handle only in a fume hood.

Critical Note on Energetics: Mononitro pyrazoles are generally stable, unlike their polynitrated analogs. However, the nitro group (

) renders the compound potentially shock-sensitive if dried to an anhydrous crystal form in the presence of metal salts. Always maintain in solution or stable storage.

Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Ocular	Chemical Splash Goggles + Face Shield	High risk of irreversible corneal damage (Category 1).
Dermal	Nitrile Gloves (Min 0.11mm)	Standard organic solvent resistance. Change every 30 mins.
Respiratory	Fume Hood (Face Velocity > 100 fpm)	Prevents inhalation of aerosols or volatile ketone vapors.
Body	Lab Coat (Cotton/Poly) + Chemical Apron	Prevents saturation of clothes in case of bulk spill.

Detailed Disposal Protocol

This workflow ensures compliance with EPA (RCRA) regulations and minimizes environmental impact.

Step 1: Waste Characterization & Segregation

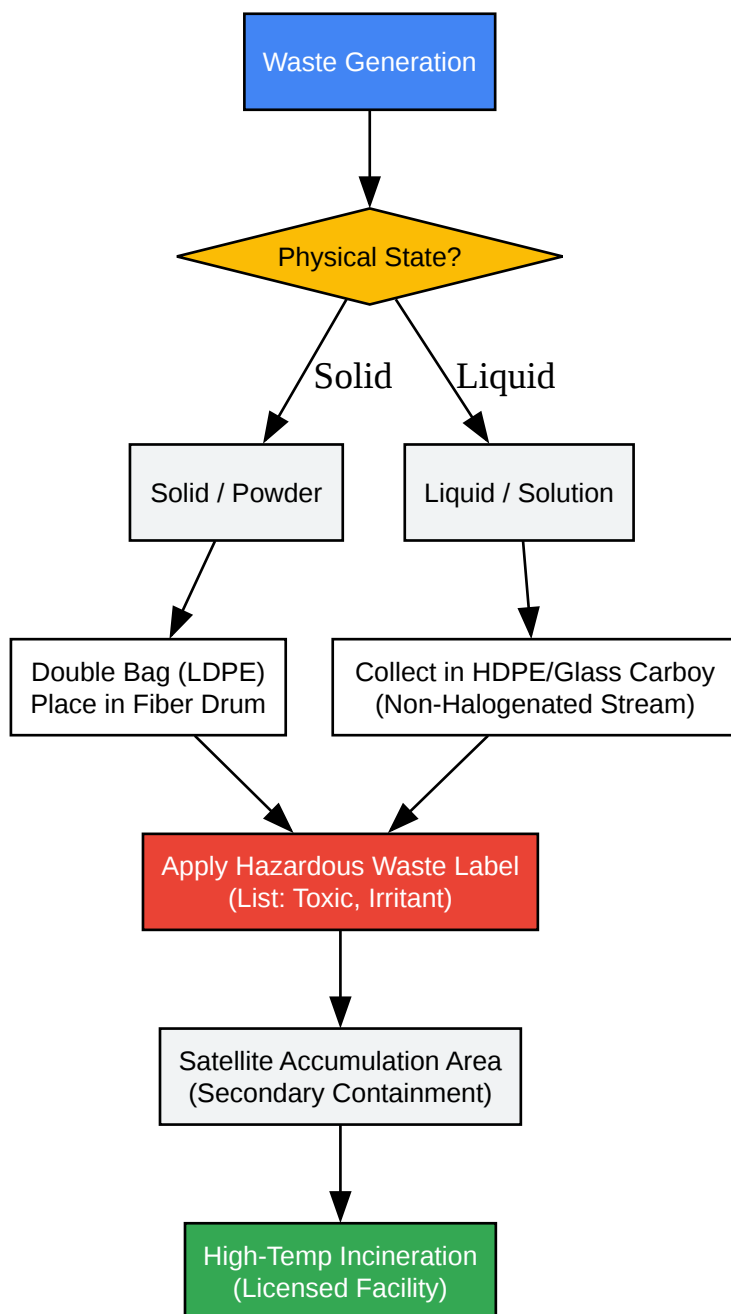
- Waste Stream: Non-Halogenated Organic Solvent Waste (unless mixed with DCM/Chloroform).
- RCRA Code (USA): Likely D001 (Ignitable) if in solvent; potentially P-listed characteristics if deemed acutely toxic (conservative approach).
- Segregation: Keep separate from oxidizers (peroxides, nitric acid) and strong bases. The -protons of the ketone and the pyrazole ring can react exothermically with strong bases.

Step 2: Packaging & Labeling

- Primary Container: Use High-Density Polyethylene (HDPE) or Glass containers. Avoid metal containers if the compound is potentially acidic or unstable.
- Labeling:

- Chemical Name: Write out fully: "**6-(4-Nitro-pyrazol-1-yl)-hexan-2-one**".
- Constituents: List solvent percentages (e.g., "5% Compound in Acetonitrile").
- Hazard Checkboxes: Mark "Toxic", "Irritant", and "Flammable" (if in solvent).

Step 3: The Disposal Decision Tree



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Figure 1: Decision logic for segregating and packaging nitro-pyrazole waste streams.

Spill Response & Decontamination

Scenario: A 100g/mL spill on the benchtop.

- Evacuate & Ventilate: Clear the immediate area.^{[3][9]} Ensure fume hood is active.
- PPE Upgrade: Don double nitrile gloves and respiratory protection (N95 or half-mask organic vapor cartridge) if outside the hood.
- Containment: Ring the spill with absorbent pads or vermiculite. Do not use sawdust (combustible reaction risk with nitro groups).
- Cleanup:
 - Absorb liquid with inert clay or vermiculite.
 - Scoop into a wide-mouth hazardous waste jar.
 - Surface Decon: Wash the surface with 10% Sodium Carbonate () solution followed by water. This helps solubilize any remaining organic residue for removal.
- Disposal of Debris: All contaminated pads/gloves go into the Solid Hazardous Waste drum.

Scientific Rationale: Why Incineration?

We strictly recommend incineration over chemical treatment for two mechanistic reasons:

- Pyrazole Stability: The aromatic pyrazole ring is highly resistant to hydrolysis and mild oxidation. Standard wastewater treatment (biological degradation) will fail to break down the core structure, leading to environmental persistence.
- Nitro Group Elimination: High-temperature combustion () safely converts the nitro group (

) into nitrogen oxides (

) and

, which are then scrubbed by the incinerator's flue gas cleaning system. Chemical reduction (e.g., using Iron/HCl) in the lab is unnecessary and generates hazardous aniline-like byproducts.

References

- U.S. EPA. (2024). Resource Conservation and Recovery Act (RCRA)

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Sources

- 1. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 2. [aksci.com](https://www.aksci.com) [[aksci.com](https://www.aksci.com)]
- 3. [afgsci.com](https://www.afgsci.com) [[afgsci.com](https://www.afgsci.com)]
- 4. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 5. 1-(4-nitro-1H-pyrazol-5-yl)ethan-1-one | 2228374-35-2 | Buy Now [[molport.com](https://www.molport.com)]
- 6. 4-Nitro-1H-pyrazole 97 2075-46-9 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 7. [chemscene.com](https://www.chemscene.com) [[chemscene.com](https://www.chemscene.com)]
- 8. [keyorganics.net](https://www.keyorganics.net) [[keyorganics.net](https://www.keyorganics.net)]
- 9. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 10. [aksci.com](https://www.aksci.com) [[aksci.com](https://www.aksci.com)]
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